

# rosiglitazone maleate thermal analysis and stability profile

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Rosiglitazone Maleate

CAS No.: 155141-29-0

Cat. No.: S541826

Get Quote

## Thermal Properties and Decomposition Profile

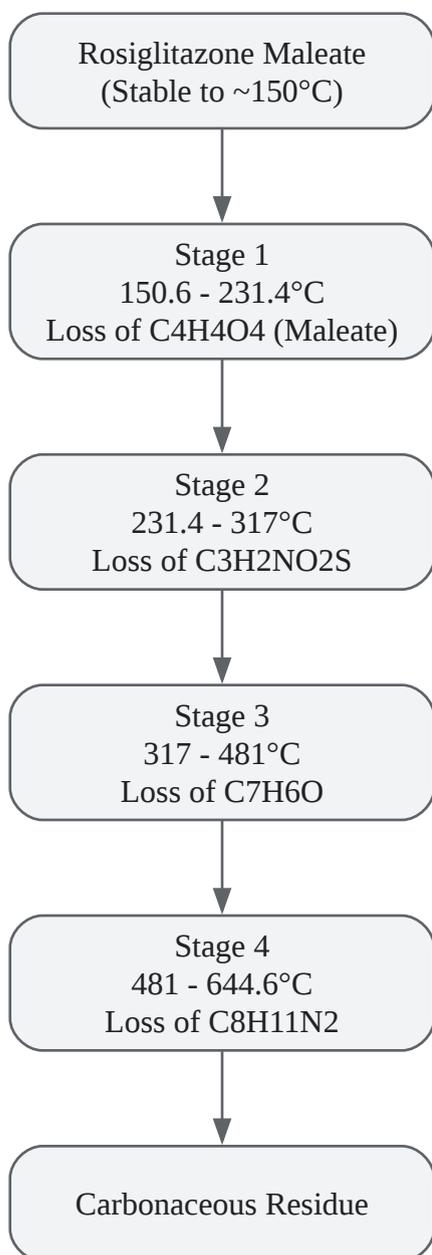
The table below summarizes the key thermal parameters for **rosiglitazone maleate**:

Parameter	Value / Description
Melting Point	122.42 °C (DTA method) [1]
Thermal Stability Range	Stable up to ~150 °C [1]
Decomposition Stages	Four distinct stages [1]
Activation Energy (E*) for 1st Decomposition Stage	102.29 kJ/mol (Coats-Redfern method); 111.72 kJ/mol (Horowitz-Metzger method) [1]

The thermal decomposition of **rosiglitazone maleate** occurs in four stages [1]:

- Stage 1 (150.61 °C - 231.43 °C):** Mass loss of 24.50%, corresponding to the loss of a maleic acid molecule (C<sub>4</sub>H<sub>4</sub>O<sub>4</sub>).
- Stage 2 (231.43 °C - 317 °C):** Mass loss of 24.50%, attributed to the loss of a C<sub>3</sub>H<sub>2</sub>NO<sub>2</sub>S fragment.
- Stage 3 (317 °C - 481 °C):** Mass loss of 22.39%, due to the loss of a C<sub>7</sub>H<sub>6</sub>O fragment.
- Stage 4 (481 °C - 644.58 °C):** Final mass loss of 28.51%, ascribed to the loss of a C<sub>8</sub>H<sub>11</sub>N<sub>2</sub> fragment.

This pathway illustrates the sequence of thermal decomposition for **rosiglitazone maleate**:



[Click to download full resolution via product page](#)

Thermal decomposition pathway of **rosiglitazone maleate**.

## Experimental Protocols for Thermal Analysis

The standard methodology for determining the above parameters uses **simultaneous Thermogravimetric Analysis (TGA), Derivative Thermogravimetry (DTG), and Differential Thermal Analysis (DTA)** [1].

- **Instrumentation:** A simultaneous DTA-TGA thermal analyzer (e.g., Shimadzu DTG-60H) is used.
- **Sample Preparation:** A small sample mass of 4-7 mg is placed in a platinum pan to minimize mass and heat transfer effects.
- **Atmosphere and Flow Rate:** Experiments are conducted in a dynamic nitrogen atmosphere with a flow rate of 30 mL/min to provide an inert environment and remove decomposition vapors.
- **Temperature Program:** The sample is heated from ambient temperature to 900°C at a constant heating rate of 10°C per minute.

## Data Analysis Methods

The activation energy ( $E^*$ ) for the first decomposition stage can be calculated using two non-isothermal methods [1]:

- **Coats-Redfern Method:** This method uses the equation:  $\ln[g(\alpha)/T^2] = \ln(AR/\beta E) - E/RT$ , where  $\alpha$  is the fraction decomposed,  $T$  is temperature,  $A$  is the pre-exponential factor,  $R$  is the gas constant, and  $\beta$  is the heating rate. A plot of  $\ln[g(\alpha)/T^2]$  versus  $1/T$  gives a straight line with a slope from which  $E^*$  is calculated.
- **Horowitz-Metzger Method:** This method uses the equation:  $\log[\log(W_f/(W_f - W))] = (E^*\theta)/(2.303RT_s^2)$ , where  $W_f$  is the mass loss at the completion of the reaction,  $W$  is the mass loss up to temperature  $T$ ,  $T_s$  is the DTG peak temperature, and  $\theta = T - T_s$ . A plot of  $\log[\log(W_f/(W_f - W))]$  against  $\theta$  gives a straight line, and  $E^*$  is calculated from the slope.

## Formulation Stability Considerations

While the pure drug substance decomposes upon melting, its stability in formulated products is managed through specialized approaches [2] [3]:

- **Enteric-Coated Tablets:** These are designed to prevent release in the acidic gastric environment, protecting the drug for over 2 hours in simulated gastric fluid, with more than 80% releasing within 30 minutes in simulated intestinal fluid [2].
- **Sustained-Release Matrices:** Formulations using polymers like **HPMC K15M** and **Carbopol 934P** can effectively control the release profile of **rosiglitazone maleate** over an extended period [3].

## Key Takeaways

- The **melting point of rosiglitazone maleate is 122.42°C**, and it undergoes a **complex, four-stage decomposition** process upon further heating [1].
- The standard technique for its thermal characterization is **simultaneous TGA/DTG/DTA** under a controlled nitrogen atmosphere [1].
- Its thermal stability can be quantified using **kinetic models** like Coats-Redfern and Horowitz-Metzger to determine activation energy [1].
- In formulation, its stability is ensured through **enteric coating** or **sustained-release matrix systems** to achieve the desired release profile [2] [3].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Thermal Analysis of Some Antidiabetic Pharmaceutical ... [pmc.ncbi.nlm.nih.gov]
2. Preparation and in vitro evaluation of enteric-coated tablets ... [sciencedirect.com]
3. Formulation Development and Evaluation of Rosiglitazone ... [academia.edu]

To cite this document: Smolecule. [rosiglitazone maleate thermal analysis and stability profile].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b541826#rosiglitazone-maleate-thermal-analysis-and-stability-profile>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)